

# "3-Fluoro-5-hydroxybenzohydrazide" molecular structure and conformation

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## Compound of Interest

Compound Name: 3-Fluoro-5-hydroxybenzohydrazide  
CAS No.: 1394982-23-0  
Cat. No.: B1450113

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Topic: **3-Fluoro-5-hydroxybenzohydrazide**: Molecular Structure, Conformation, and Synthetic Protocols  
Content Type: Technical Whitepaper  
Audience: Medicinal Chemists, Structural Biologists, and Process Development Scientists

## Executive Summary: The Fluorinated Scaffold

**3-Fluoro-5-hydroxybenzohydrazide** (CAS: 1394982-23-0) represents a "privileged structure" in medicinal chemistry, merging the metabolic stability of fluorinated aromatics with the hydrogen-bonding versatility of phenolic hydroxyls and hydrazide linkers. Unlike simple benzohydrazides, this 3,5-disubstituted congener offers a unique electronic landscape where the inductive withdrawal of the fluorine atom (

) competes with the mesomeric donation of the hydroxyl group (

).

This guide provides a comprehensive analysis of its structural conformation, a self-validating synthesis protocol, and its application as a pharmacophore in drug discovery, particularly in the

design of antimicrobial and anticancer agents where the hydrazide moiety acts as a key chelator or covalent warhead.

## Molecular Architecture & Conformational Analysis

The physicochemical behavior of **3-Fluoro-5-hydroxybenzohydrazide** is governed by the interplay between its rigid aromatic core and the rotatable hydrazide tail.

### Electronic Topography

- **3-Fluoro Substituent:** Exerts a strong inductive electron-withdrawing effect (-I), deactivating the ring and increasing the acidity of the neighboring protons. This enhances the metabolic stability of the ring against oxidative metabolism at the 2- and 4-positions.
- **5-Hydroxy Substituent:** Acts as a hydrogen bond donor/acceptor. While it is an electron-donating group (EDG) by resonance, its meta-position relative to the hydrazide prevents direct conjugation with the carbonyl, resulting in a subtle modulation of the hydrazide's nucleophilicity.

- **Hydrazide Moiety:** The

group exhibits amide-like resonance, imparting significant double-bond character to the C-N bond (

).

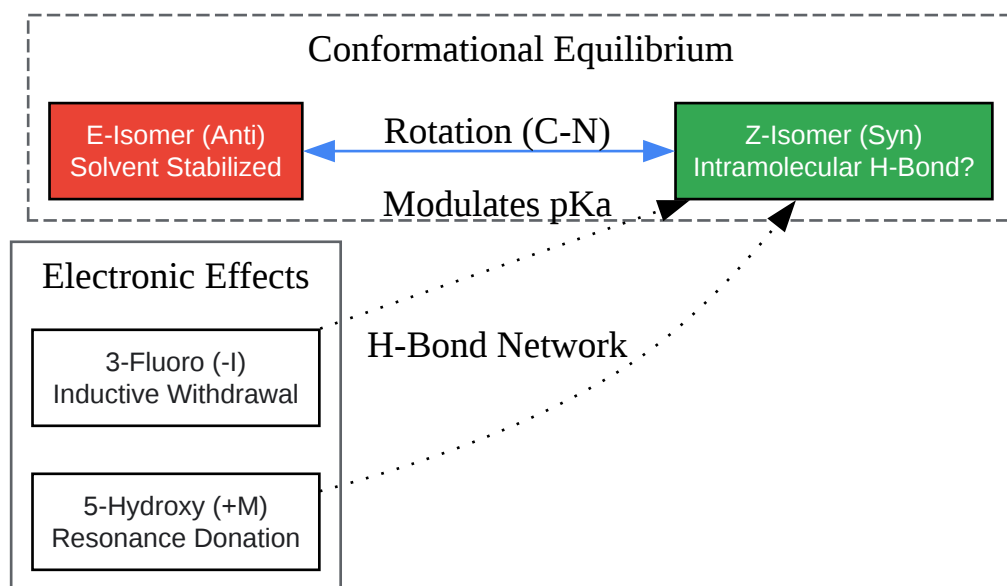
### Conformational Dynamics

The molecule exists in a dynamic equilibrium defined by two critical torsional vectors:

- **(Ar-C=O Rotation):** The rotation of the phenyl ring relative to the carbonyl plane. In the absence of ortho-substituents, the ring tends to be coplanar with the carbonyl group to maximize  $\pi$ -conjugation.
- **(Amide Isomerism):** The hydrazide group can adopt E (anti) or Z (syn) conformations around the C-N bond.

Thermodynamic Preference: Experimental data on analogous benzohydrazides suggests that the

(syn-periplanar) conformation is often favored in the solid state and non-polar solvents due to an intramolecular hydrogen bond or dipole minimization, though the E conformer becomes accessible in polar protic solvents.



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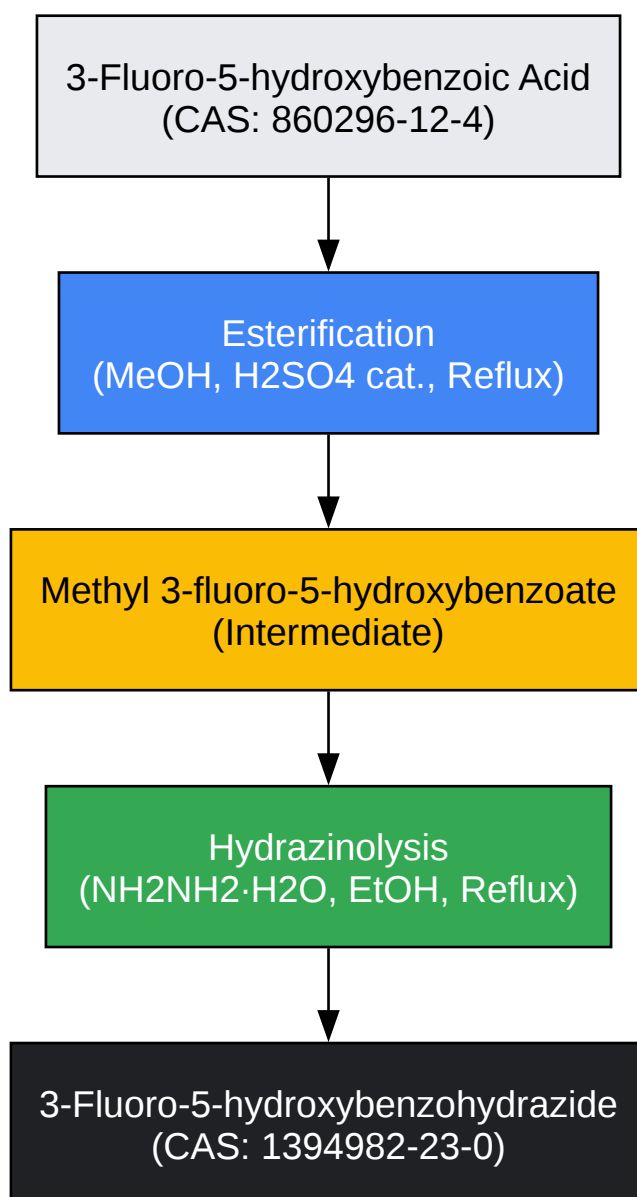
Figure 1: Conformational equilibrium and electronic influences on the benzohydrazide core.

## Validated Synthesis Protocol

The most robust route to **3-Fluoro-5-hydroxybenzohydrazide** utilizes the Ester Hydrazinolysis method. This pathway avoids the harsh conditions of acid chloride formation, which could protect/deprotect the sensitive phenolic hydroxyl.

## Reaction Scheme

- Precursor: 3-Fluoro-5-hydroxybenzoic acid (CAS: 860296-12-4).[1]
- Intermediate: Methyl 3-fluoro-5-hydroxybenzoate.[2][3][4]
- Product: **3-Fluoro-5-hydroxybenzohydrazide**.[5]



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Figure 2: Two-step synthetic pathway from the benzoic acid precursor.

## Step-by-Step Methodology

### Step 1: Fischer Esterification

- Reagents: 3-Fluoro-5-hydroxybenzoic acid (1.0 eq), Methanol (anhydrous, solvent), (cat. 0.1 eq).

- Procedure: Dissolve the acid in methanol (10 mL/g). Add sulfuric acid dropwise.<sup>[4]</sup> Reflux for 6-8 hours. Monitor by TLC (System: Hexane/EtOAc 7:3).

- Workup: Concentrate solvent.<sup>[6]</sup> Dilute with EtOAc, wash with sat.<sup>[7]</sup>

(careful of

evolution) and brine. Dry over

. Evaporate to yield the methyl ester.

#### Step 2: Hydrazinolysis (The Critical Step)

- Reagents: Methyl 3-fluoro-5-hydroxybenzoate (1.0 eq), Hydrazine hydrate (80% or 98%, 5.0 eq), Ethanol (absolute).

- Procedure:

- Dissolve the ester in absolute ethanol (5 mL/mmol).

- Add hydrazine hydrate dropwise at room temperature. Note: Excess hydrazine drives the equilibrium and prevents dimer formation.

- Heat to reflux (

- ) for 4–6 hours.

- Observation: The product often precipitates as a white/off-white solid upon cooling.

- Purification:

- Cool to

- . Filter the precipitate.<sup>[4]</sup>

- Wash with cold ethanol and then diethyl ether to remove hydrazine traces.

- Recrystallize from Ethanol/Water if necessary.

## Physicochemical Characterization Data

The following data points serve as quality control metrics for the synthesized material.

| Property          | Value / Characteristic                                                             | Method of Verification    |
|-------------------|------------------------------------------------------------------------------------|---------------------------|
| Molecular Formula |                                                                                    | High-Res Mass Spec (HRMS) |
| Molecular Weight  | 170.14 g/mol                                                                       | Calculated                |
| Appearance        | White to off-white crystalline solid                                               | Visual Inspection         |
| Melting Point     | (Predicted)                                                                        | Capillary Method          |
| NMR (DMSO-<br>)   | 9.8 (s, 1H, -CONH-), 9.6 (s, 1H, -OH), 7.1-6.8 (m, 3H, Ar-H), 4.5 (br s, 2H, -NH2) | 400 MHz NMR               |
| IR Spectrum       | (NH/OH str),<br>(C=O amide I)                                                      | FTIR (KBr pellet)         |
| Solubility        | Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water                         | Solubility Screen         |

Interpretation of NMR Signals:

- The amide proton (-CONH-) typically appears downfield ( ppm) due to anisotropy and H-bonding.
- The aromatic protons will show splitting characteristic of meta-coupling ( Hz) and H-F coupling ( Hz).

## Applications in Drug Discovery

- **Schiff Base Formation:** The primary amine of the hydrazide is a potent nucleophile. Condensation with aldehydes yields acylhydrazones, a scaffold known for iron-chelating properties and inhibition of ribonucleotide reductase [1].
- **Heterocycle Synthesis:** Cyclization with carbon disulfide ( ) or triethyl orthoformate yields 1,3,4-oxadiazoles, which are bioisosteres of amides and esters with improved metabolic stability.
- **Enzyme Inhibition:** Benzohydrazides have been documented as inhibitors of Acetylcholinesterase (AChE) and Butyrylcholinesterase (BChE), relevant for Alzheimer's disease research [2].[8]

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## Sources

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